

quantitative analysis of active oxygen release from different sodium percarbonate grades

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Compound of Interest

Compound Name: Sodium percarbonate

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A Comparative Guide to Active Oxygen Release from Different Sodium Percarbonate Grades

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive quantitative analysis of active oxygen release from various grades of **sodium percarbonate**. The information presented herein is intended to assist researchers, scientists, and drug development professionals in selecting the appropriate grade of **sodium percarbonate** for their specific applications, ranging from use as a laboratory reagent to incorporation in controlled-release formulations. This document details the key differences in performance between coated and uncoated **sodium percarbonate**, supported by experimental data and detailed methodologies.

Executive Summary

Sodium percarbonate (SPC), an adduct of sodium carbonate and hydrogen peroxide, is a versatile and environmentally friendly oxidizing agent. Its efficacy is primarily determined by the release of active oxygen upon dissolution in aqueous solutions. Commercially available in various grades, the most significant distinction lies between coated and uncoated particles. Coated **sodium percarbonate** offers enhanced stability and a more controlled release of active oxygen, making it suitable for applications requiring a prolonged effect. In contrast, uncoated **sodium percarbonate** provides a rapid, burst release of active oxygen, which is advantageous when immediate oxidative action is necessary. The choice between these

grades is critical and depends on the specific requirements of the application, such as desired release kinetics, storage stability, and interaction with other formulation components.

Comparison of Sodium Percarbonate Grades

The performance of different **sodium percarbonate** grades can be quantitatively assessed by their active oxygen content and release kinetics. The following tables summarize key data comparing uncoated and coated **sodium percarbonate**.

Table 1: General Properties and Active Oxygen Content

Property	Uncoated Sodium Percarbonate	Coated Sodium Percarbonate
Appearance	White crystalline powder or granules	White spherical granules
Typical Active Oxygen Content	>13.5%	>13.0%
Key Feature	Rapid dissolution and immediate release of active oxygen[1]	Controlled and delayed release of active oxygen[2]
Stability	More susceptible to degradation from moisture and heat, leading to a shorter shelf life[1][3]	Enhanced stability and longer shelf life due to a protective coating[1][3]
Handling Properties	Can be more prone to caking and dustiness	Reduced dustiness and improved flowability[3]

Table 2: Comparative Active Oxygen Release Profiles

This table presents data on the release of active oxygen from different grades of **sodium percarbonate** under specific experimental conditions.

Sodium Percarbonate Grade	Coating Material	Coating Thickness (µm)	Release Profile	Time to Maximum Release	Reference
Uncoated	N/A	N/A	Burst release	Immediate	[4]
Coated	Sodium Sulphate	53 ± 9	Reduced release rate	Not significantly delayed	[2]
Coated	1.6R Sodium Silicate	109 ± 8	Delayed release	Approx. 60 seconds (static)	[2]
Coated	2.35R Sodium Silicate	71 ± 10	Significantly delayed release	Approx. 7 minutes (static)	[2]

Factors Influencing Active Oxygen Release

The release of active oxygen from **sodium percarbonate** is influenced by several factors:

- **Temperature:** Higher temperatures generally increase the rate of dissolution and decomposition, leading to a faster release of active oxygen.[\[5\]](#) However, this can also lead to decreased stability during storage.
- **pH:** The decomposition of hydrogen peroxide, the source of active oxygen, is accelerated in alkaline conditions.[\[6\]](#)[\[7\]](#) **Sodium percarbonate** itself creates an alkaline solution upon dissolution.
- **Moisture:** The presence of water initiates the decomposition of **sodium percarbonate**. Coated grades are designed to protect the core from ambient moisture, thus enhancing stability.[\[1\]](#)[\[3\]](#)
- **Catalysts and Inhibitors:** The presence of transition metal ions can catalyze the decomposition of hydrogen peroxide, while certain stabilizers are used in formulations to inhibit this process.

Experimental Protocols

Accurate and reproducible quantification of active oxygen release is crucial for comparing different **sodium percarbonate** grades. The following are detailed methodologies for key experiments.

Determination of Active Oxygen Content by Permanganate Titration (Based on ASTM D2180)

This method determines the total active oxygen content in a **sodium percarbonate** sample.

Materials:

- **Sodium percarbonate** sample
- Standardized 0.1 N potassium permanganate (KMnO_4) solution
- Sulfuric acid (H_2SO_4), 1 M
- Deionized water
- Erlenmeyer flask
- Burette
- Pipettes
- Analytical balance

Procedure:

- Accurately weigh approximately 0.2-0.3 g of the **sodium percarbonate** sample and record the weight.
- Transfer the sample to a 250 mL Erlenmeyer flask.
- Add 50 mL of deionized water to dissolve the sample.

- Carefully add 10 mL of 1 M sulfuric acid to the solution.
- Titrate the solution with the standardized 0.1 N potassium permanganate solution. The endpoint is reached when a faint pink color persists for at least 30 seconds.
- Record the volume of KMnO_4 solution used.
- Perform a blank titration with all reagents except the **sodium percarbonate** sample.
- Calculate the active oxygen content using the following formula:

$$\text{Active Oxygen (\%)} = [(V_{\text{sample}} - V_{\text{blank}}) * N * 8 * 100] / W$$

Where:

- V_{sample} = Volume of KMnO_4 solution used for the sample (mL)
- V_{blank} = Volume of KMnO_4 solution used for the blank (mL)
- N = Normality of the KMnO_4 solution
- 8 = Equivalent weight of active oxygen
- W = Weight of the sample (g)

Iodometric Titration for Active Oxygen Determination

An alternative method for quantifying active oxygen.

Materials:

- **Sodium percarbonate** sample
- Potassium iodide (KI)
- Standardized sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Starch indicator solution

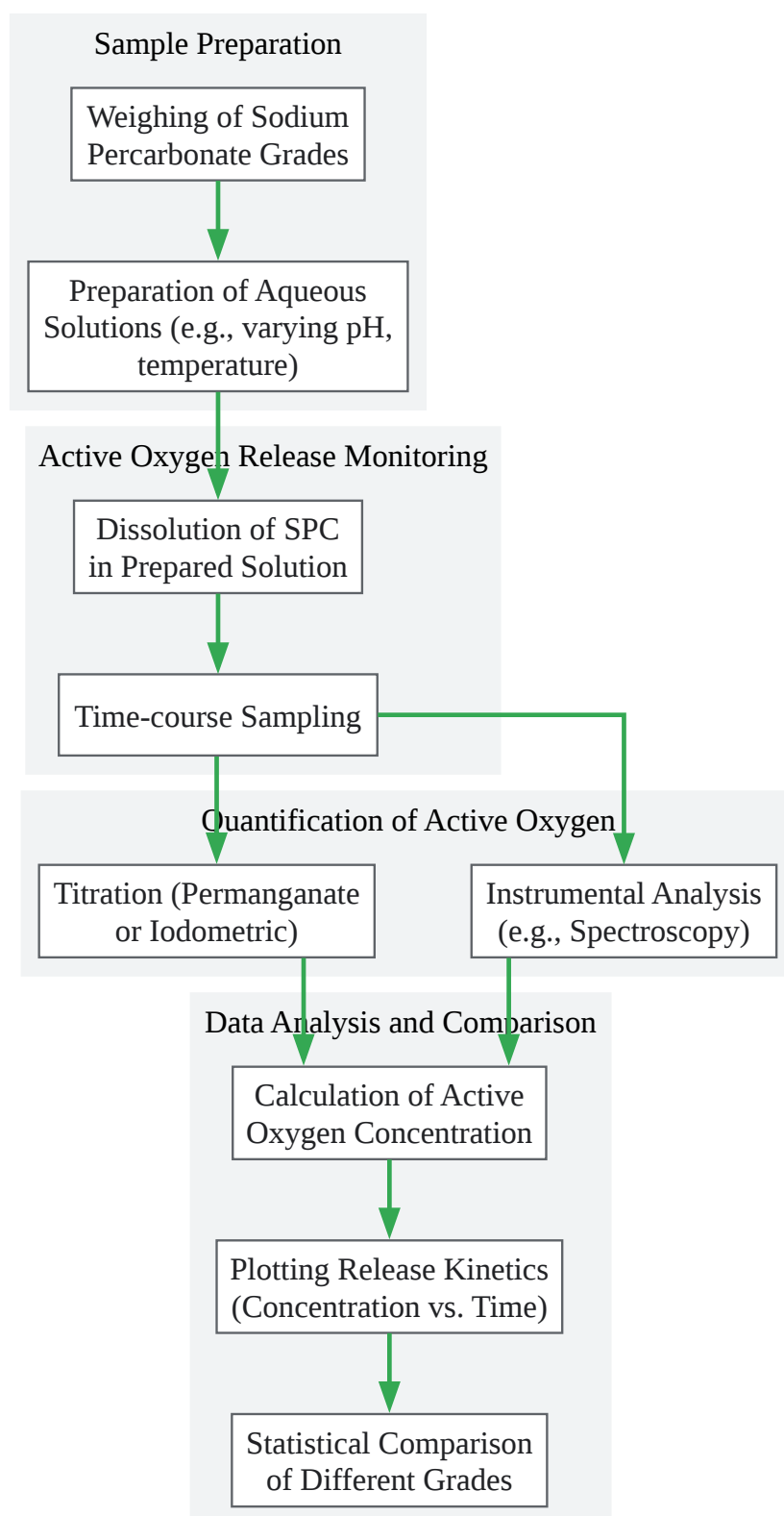
- Sulfuric acid (H_2SO_4), 1 M
- Deionized water
- Erlenmeyer flask
- Burette
- Pipettes
- Analytical balance

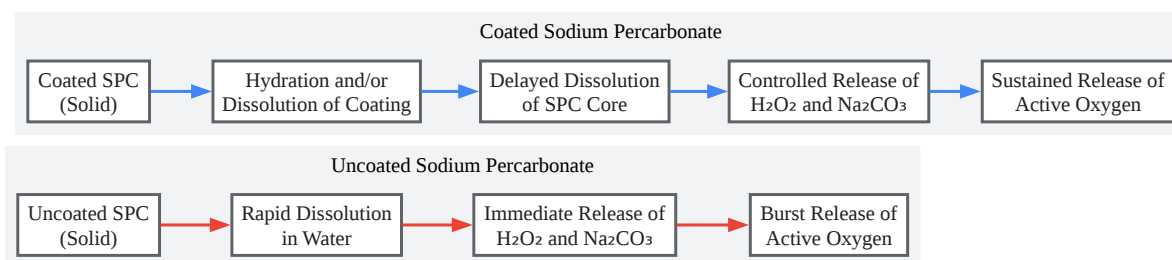
Procedure:

- Accurately weigh a sample of **sodium percarbonate**.
- Dissolve the sample in deionized water in an Erlenmeyer flask.
- Acidify the solution with 1 M sulfuric acid.
- Add an excess of potassium iodide solution. The hydrogen peroxide released from the **sodium percarbonate** will oxidize the iodide to iodine, resulting in a yellow-brown solution.
- Titrate the liberated iodine with a standardized sodium thiosulfate solution until the solution becomes a pale yellow.
- Add a few drops of starch indicator solution. The solution will turn a deep blue-black color.
- Continue the titration with sodium thiosulfate until the blue-black color disappears.
- Record the total volume of sodium thiosulfate solution used.
- Calculate the active oxygen content based on the stoichiometry of the reactions.

Experimental Workflow and Data Analysis

The following diagram illustrates a typical experimental workflow for the quantitative analysis of active oxygen release from different **sodium percarbonate** grades.





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